

Application Notes and Protocols: (Rac)-AZD 6482 Stock Solution Preparation

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B560039

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(Rac)-AZD 6482 is the racemic mixture of AZD 6482, a potent and selective inhibitor of the p110 β isoform of phosphoinositide 3-kinase (PI3K β) with an IC₅₀ of 0.69 nM.[1][2] The PI3K/Akt signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and motility.[3] Dysregulation of this pathway is frequently observed in various cancers, making PI3K β a key therapeutic target.[3] **(Rac)-AZD 6482** is utilized in research to investigate the role of PI3K β in both normal physiology and disease states, such as cancer and thrombosis.[4]

Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **(Rac)-AZD 6482** stock solutions for in vitro research applications.

Chemical and Physical Properties

Properly identifying the compound is the first step in successful solution preparation. The key properties of **(Rac)-AZD 6482** are summarized below.

Property	Value	References
Synonyms	(Rac)-KIN-193	
CAS Number	663620-70-0	
Molecular Formula	C22H24N4O4	
Molecular Weight	408.45 g/mol	
Appearance	White to light yellow solid	

Solubility Data

The choice of solvent is critical for dissolving the compound completely and ensuring its stability. **(Rac)-AZD 6482** is sparingly soluble in aqueous solutions but shows good solubility in organic solvents.

Solvent	Solubility	Notes	References
DMSO	≥ 33.33 mg/mL (≥ 81.60 mM)	Use of fresh, anhydrous DMSO is highly recommended as hygroscopic DMSO can significantly reduce solubility. Warming to 37°C or 60°C and sonication can aid dissolution.	
1 eq. HCl	up to 10 mM	May be suitable for specific applications but can affect compound stability and pH of the final medium.	
Ethanol	~10 mg/mL	Use with caution as it may not be suitable for all cell culture experiments.	
Water	Insoluble	Not a suitable solvent for creating stock solutions.	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions in cell-based assays.

4.1 Materials and Equipment

- **(Rac)-AZD 6482** powder

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Optional: Water bath or sonicator

4.2 Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **(Rac)-AZD 6482** powder in a chemical fume hood or ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

4.3 Step-by-Step Procedure

- Equilibrate Compound: Allow the vial of **(Rac)-AZD 6482** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weigh Compound: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **(Rac)-AZD 6482** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.08 mg.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} = 0.0001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$

- $0.0001 \text{ mol} \times 408.45 \text{ g/mol} = 0.00408 \text{ g} = 4.08 \text{ mg}$
- Add Solvent: Using a calibrated micropipette, add the calculated volume of sterile DMSO to the microcentrifuge tube containing the powder. To make a 10 mM solution with 4.08 mg of compound, add 1.0 mL of DMSO.
- Dissolve Compound: Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be observed.
 - Troubleshooting: If the compound does not dissolve completely, gentle warming in a 37°C water bath or brief sonication can be applied.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Label and Store: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store the aliquots as recommended below.

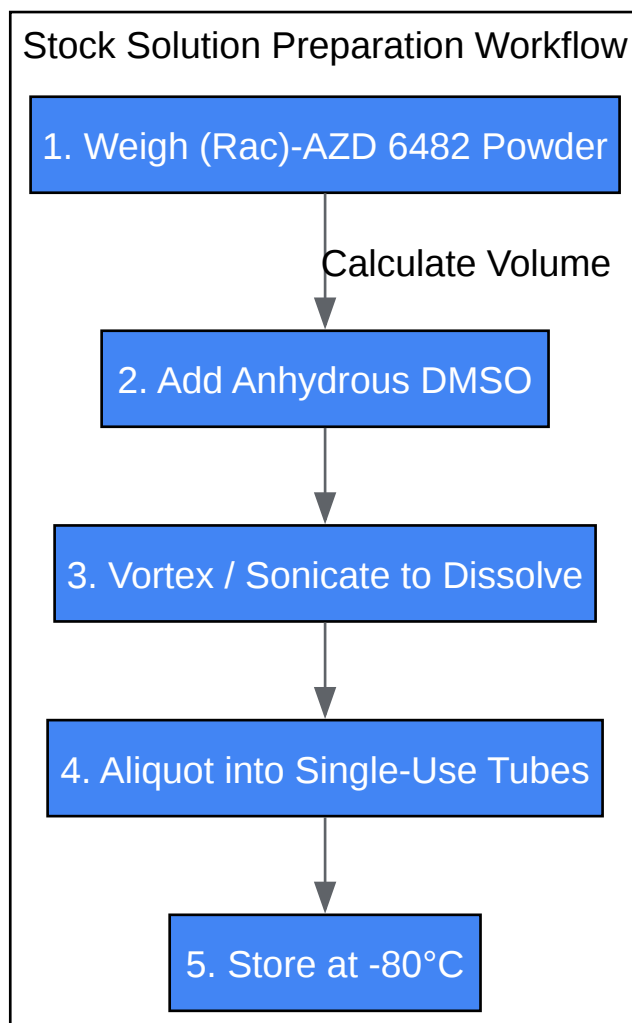
Storage and Stability

Proper storage is essential to maintain the biological activity of the **(Rac)-AZD 6482** stock solution.

Form	Storage Temperature	Shelf Life	References
Solid Powder	-20°C	Up to 3 years	
Stock Solution (in DMSO)	-20°C	Up to 1 month	
Stock Solution (in DMSO)	-80°C	Up to 6 months	

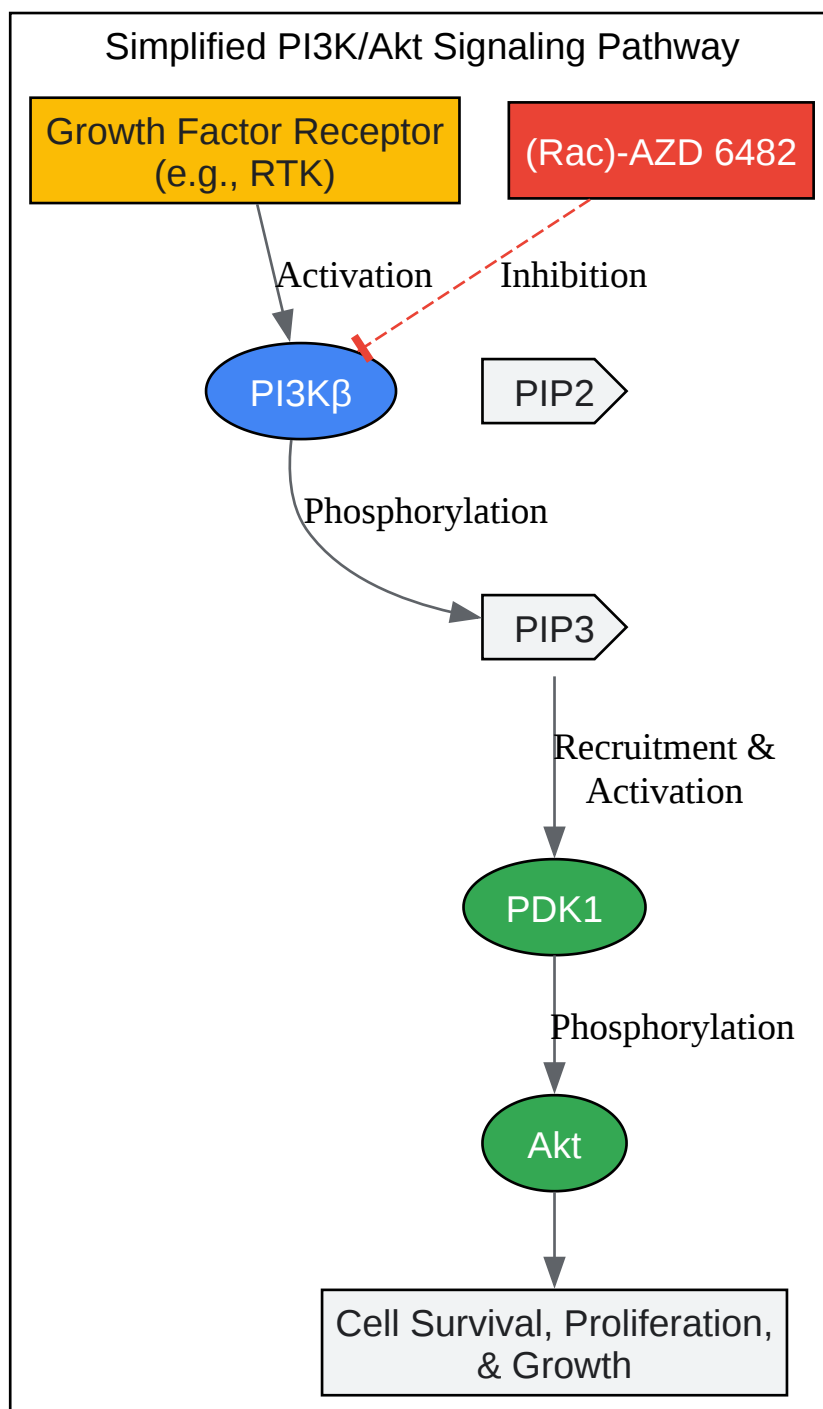
Note: Always store aliquots protected from light. Before use, thaw an aliquot at room temperature and gently mix before diluting into aqueous buffer or cell culture medium. Do not refreeze partially used aliquots.

Visualizations



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Caption: Workflow for **(Rac)-AZD 6482** stock solution preparation.



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Caption: Inhibition of the PI3K/Akt pathway by **(Rac)-AZD 6482**.

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